

# Essential Safety and Operational Guide for 2-Aminofuran-3-carbonitrile

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## Compound of Interest

Compound Name: 2-Aminofuran-3-carbonitrile

Cat. No.: B147697

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This guide provides critical safety, handling, and disposal procedures for researchers, scientists, and drug development professionals working with **2-Aminofuran-3-carbonitrile**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

|                   |                               |
|-------------------|-------------------------------|
| IUPAC Name        | 2-aminofuran-3-carbonitrile   |
| Molecular Formula | C5H4N2O <sup>[1][2]</sup>     |
| CAS Number        | 139370-56-2 <sup>[1][2]</sup> |

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Aminofuran-3-carbonitrile** is classified as a hazardous substance. The Global Harmonized System (GHS) classifications indicate it is toxic if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.<sup>[1]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Required Personal Protective Equipment:

| PPE Category                           | Item                              | Specification   | Rationale   |
|--|-----------------------------------|---|---|
| Hand Protection                        | Chemical-resistant gloves         | Disposable nitrile gloves are suitable for short-term protection. [3] For extended contact, consult the glove manufacturer's resistance guide.[3] | Prevents skin contact, as the substance is toxic upon dermal absorption.[1] |
| Body Protection                        | Laboratory Coat                   | A Nomex® laboratory coat or equivalent flame-resistant material is recommended.[3]  | Protects against splashes and contamination of personal clothing.           |
| Full-length pants and closed-toe shoes |                                   | Pants should be worn to cover all skin on the legs. Shoes must cover the entire foot. [3]   | Prevents accidental skin exposure to spills.                                |
| Eye and Face Protection                | Safety Goggles or Glasses         | Must meet ANSI Z.87.1 1989 standard or equivalent.[3]   | Protects eyes from splashes and airborne particles.                         |
| Face Shield                            |                                   | To be worn over safety glasses/goggles when there is a risk of splashing or explosion.[3]   | Provides an additional layer of protection for the entire face.             |
| Respiratory Protection                 | Fume Hood or Ventilated Enclosure | All handling of 2-Aminofuran-3-carbonitrile should be conducted in a certified chemical fume hood.  | To minimize inhalation of toxic dust or vapors.[4]                          |

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|            |  |   |
|------------|--|---|
|            | If engineering controls<br>are not sufficient, a<br>NIOSH-approved<br>respirator is required. [3] Use requires a<br>formal respiratory<br>protection program,<br>including fit testing.[5] | Protects against<br>inhalation toxicity.[1] |
| Respirator |  |   |

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## Operational Plan: Handling and Storage

A systematic approach to handling and storage is crucial to minimize exposure and ensure laboratory safety.

### Standard Operating Procedure for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. The designated work area, typically a fume hood, should be clean and uncluttered.
- Weighing and Transfer: Conduct all weighing and transferring of the solid compound within the fume hood to contain any airborne particles.
- Solution Preparation: When preparing solutions, add the solid **2-Aminofuran-3-carbonitrile** to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and forearms with soap and water, even if gloves were worn.[4] Decontaminate all surfaces and equipment used.

### Storage Requirements:

| Condition     | Specification  | Rationale  |
|---------------|--|--|
| Container     | Tightly-closed, properly labeled container. <sup>[4]</sup>         | Prevents release into the environment and ensures proper identification. |
| Location      | Store in a cool, dry, well-ventilated area. <sup>[4]</sup>         | Maintains chemical stability.  |
| Compatibility | Store away from incompatible substances.                           | Prevents hazardous chemical reactions.                                   |
| Security      | Store in a locked-up area accessible only to authorized personnel. | Prevents unauthorized access and accidental exposure.                    |

## Disposal Plan

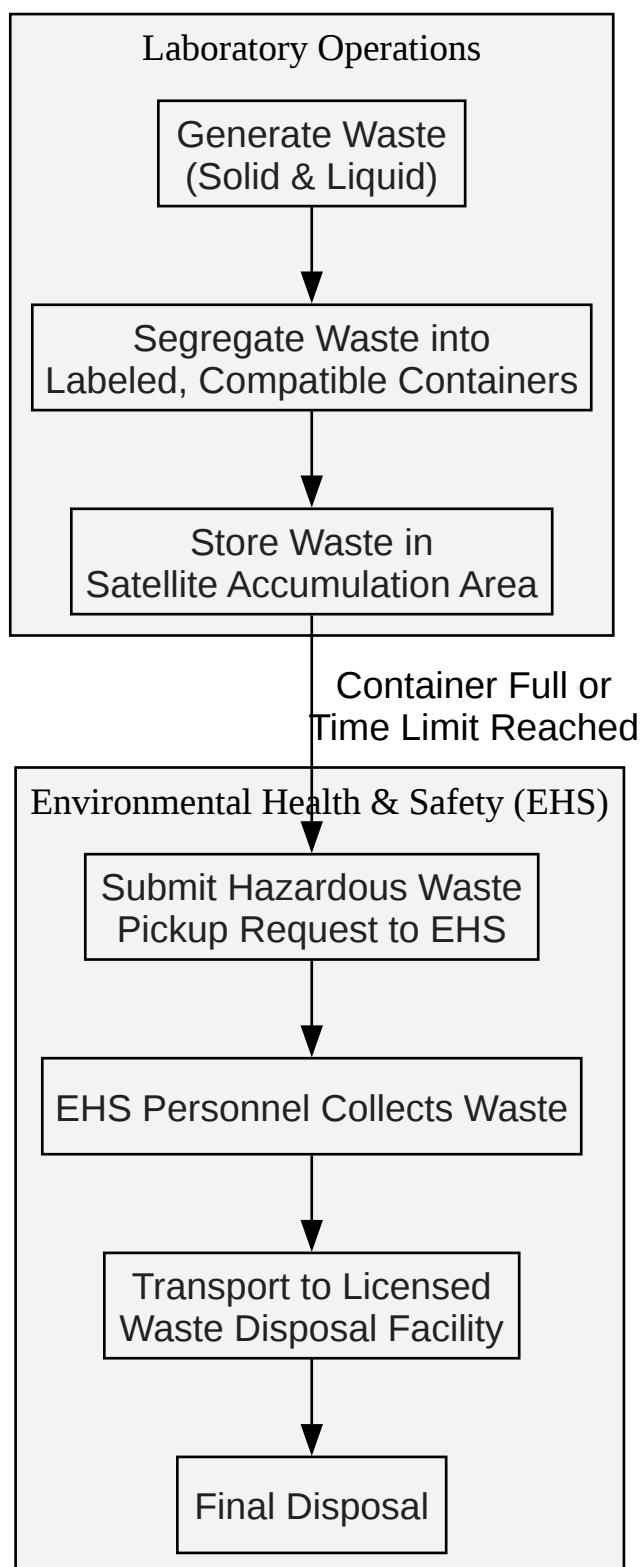
**2-Aminofuran-3-carbonitrile** and any materials contaminated with it must be disposed of as hazardous waste. Under no circumstances should it be disposed of in regular trash or down the drain.<sup>[6]</sup>

### Waste Segregation and Collection Protocol:

- Designate a Waste Container: Use a dedicated, clearly labeled hazardous waste container made of a compatible material (e.g., high-density polyethylene) with a secure lid.<sup>[6][7]</sup>
- Solid Waste: Collect all unused solid **2-Aminofuran-3-carbonitrile**, as well as contaminated items like weighing paper, gloves, and pipette tips, in the designated solid waste container.<sup>[6]</sup>
- Liquid Waste: Use a separate, dedicated container for any solutions containing **2-Aminofuran-3-carbonitrile**.<sup>[6]</sup>
- Labeling: The waste container must be labeled with the words "HAZARDOUS WASTE" and the full chemical name: "**2-Aminofuran-3-carbonitrile**".<sup>[7]</sup>
- Storage of Waste: Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.<sup>[6][7]</sup> This area should be secure and have

secondary containment.

#### Waste Pickup and Disposal Workflow:



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Caption: Workflow for the safe disposal of **2-Aminofuran-3-carbonitrile** waste.

## Emergency Procedures

| Emergency Situation | Immediate Action  |
|---------------------|---|
| Skin Contact        | Immediately remove contaminated clothing.<br>Rinse skin with plenty of soap and water for at least 15 minutes. Seek medical attention. <a href="#">[8]</a>  |
| Eye Contact         | Rinse cautiously with water for several minutes.<br>Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.<br>Seek immediate medical attention. <a href="#">[4]</a>                 |
| Inhalation          | Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.<br><a href="#">[4]</a>   |
| Ingestion           | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. <a href="#">[8]</a>   |
| Spill               | Evacuate the area. Prevent further leakage if safe to do so. Absorb with inert material and place into a suitable disposal container. <a href="#">[4]</a> Do not allow the product to enter drains. <a href="#">[8]</a> |

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